

Introduction: The Versatility of a Linear Alkyl Isocyanate

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Compound of Interest

Compound Name: *Decyl isocyanate*

CAS No.: *1191-69-1*

Cat. No.: *B074211*

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Decyl isocyanate (CAS No. 1191-69-1) is a linear alkyl isocyanate, a class of organic compounds characterized by the highly reactive isocyanate functional group ($-N=C=O$) attached to a ten-carbon alkyl chain.^[1] This structure imparts a dual nature to the molecule: a long, hydrophobic alkyl tail and a highly electrophilic functional group. This combination makes **decyl isocyanate** a valuable and versatile reagent in various fields, from polymer chemistry and materials science to the synthesis of biologically active molecules for drug development.^[1] ^[2] Its utility lies in the predictable and efficient reactions of the isocyanate moiety with a wide range of nucleophiles, allowing for the covalent modification of surfaces and the synthesis of complex molecular architectures.^[3]^[4] This guide provides a comprehensive overview of its core chemical properties, reactivity, applications, and essential safety protocols for its handling and use in a research environment.

Part 1: Core Physicochemical Properties

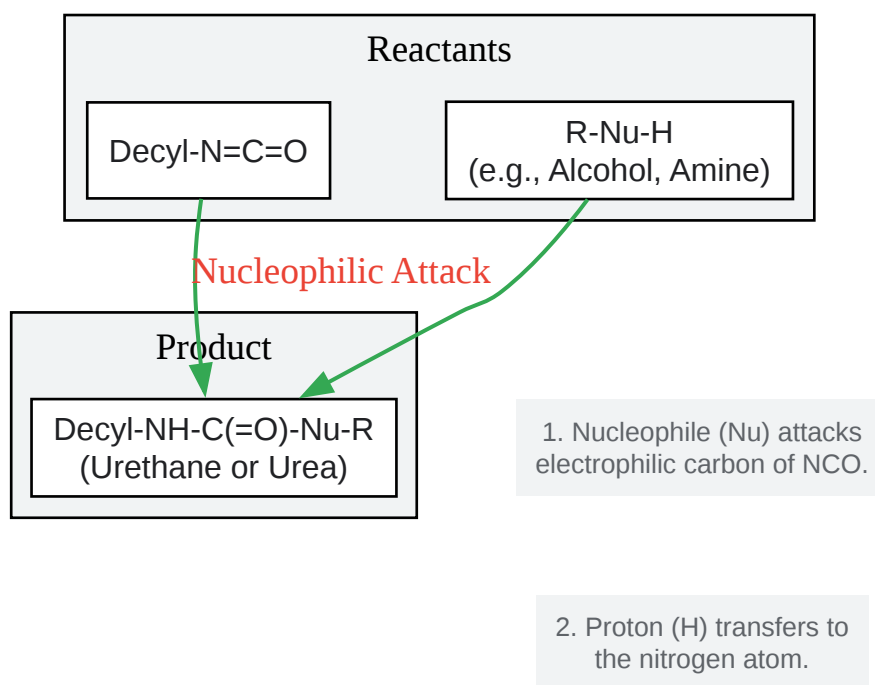
The physical characteristics of **decyl isocyanate** are primarily dictated by its C10 alkyl chain, resulting in a colorless to light yellowish liquid with negligible solubility in water but good solubility in common organic solvents.^[2] It is sensitive to moisture and should be stored accordingly to prevent degradation.^[2]^[5]

Table 1: Physicochemical Data for Decyl Isocyanate

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₂₁ NO	[6] [7]
Molecular Weight	183.29 g/mol	[6] [7]
CAS Number	1191-69-1	[7]
Appearance	Colorless liquid	
Density	0.880 g/mL at 25 °C	[8]
Boiling Point	85-89 °C	[8]
Refractive Index (n _{20/D})	1.4360	[8]
Flash Point	90.6 °C (195.1 °F) - closed cup	
Water Solubility	Negligible	[2]
Purity	Typically ≥98%	[7]

Molecular Structure

The structure of **decyl isocyanate** is fundamental to its reactivity. The linear ten-carbon chain provides flexibility and hydrophobicity, while the N=C=O group is the site of its chemical transformations.



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Caption: General reaction pathway of **decyl isocyanate** with a nucleophile.

- **Reaction with Alcohols (Urethane Formation):** The reaction with alcohols produces a stable urethane linkage. [3][9] This is one of the most fundamental reactions in polyurethane chemistry. [10][11] The reaction rate is influenced by the steric hindrance of the alcohol, with primary alcohols being more reactive than secondary ones. [9] The process is often catalyzed by tertiary amines or organometallic compounds. [10][12] $\text{R-NCO} + \text{R}'\text{-OH} \rightarrow \text{R-NH-C(O)-O-R}'$ (Urethane)
- **Reaction with Amines (Urea Formation):** Amines react very rapidly with isocyanates to form urea derivatives. [3][10] This reaction is generally much faster than the reaction with alcohols and typically does not require a catalyst. [10] Aliphatic amines are more reactive than aromatic amines due to their higher basicity. [10] $\text{R-NCO} + \text{R}'_2\text{NH} \rightarrow \text{R-NH-C(O)-NR}'_2$ (Urea)
- **Reaction with Water (Hydrolysis):** **Decyl isocyanate** is moisture-sensitive because it reacts with water. [2][5] This reaction initially forms an unstable carbamic acid, which then decomposes to yield a primary amine (decylamine) and carbon dioxide gas. [3] The newly formed amine can then react with another molecule of **decyl isocyanate** to form a

disubstituted urea. This reactivity is the basis for the formation of polyurethane foams, where the CO₂ acts as a blowing agent. [3] $\text{R-NCO} + \text{H}_2\text{O} \rightarrow [\text{R-NH-COOH}] \rightarrow \text{R-NH}_2 + \text{CO}_2$

Homopolymerization

Under certain conditions, particularly with anionic initiators, isocyanates can undergo homopolymerization to form polyisocyanates (1-nylons), which are rigid-rod polymers. [13] This process involves the opening of the C=N bond.

Part 3: Applications in Research and Development

The predictable reactivity of **decyl isocyanate** makes it a valuable tool for chemical synthesis and modification.

- **Polymer and Materials Science:** As a monofunctional isocyanate, **decyl isocyanate** is used to introduce long alkyl chains onto polymer backbones, modifying surface properties such as hydrophobicity. It can act as a chain terminator in polyurethane synthesis or be used to create specific end-functionalized polymers. Its analogues, like dodecyl and octadecyl isocyanate, are used in surface coatings, adhesives, and as modifiers for materials like cellulose nanocrystals to improve their compatibility with polymer matrices. [2][4]*
- **Drug Development and Proteomics:** **Decyl isocyanate** is used in the synthesis of potential proteasome inhibitors. It can be reacted with peptides to create urea-linked derivatives, which are explored for their biological activity. [1] This application highlights its utility in creating libraries of modified compounds for screening in drug discovery pipelines. [1]*
- **Organic Synthesis:** It serves as a versatile intermediate for synthesizing various organic compounds. For example, its reaction with phosphinimines is a route to producing carbodiimides, which are themselves important reagents in organic chemistry. [14]

Part 4: Experimental Protocols and Handling

Safety and Hazard Profile

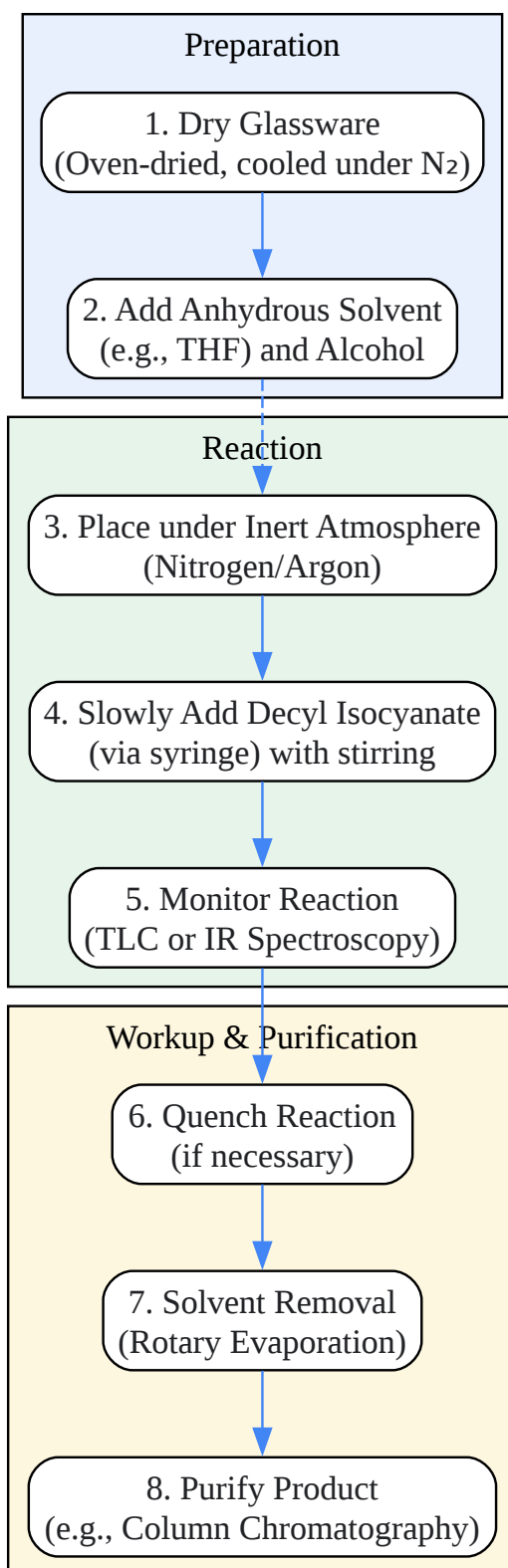
Decyl isocyanate is a hazardous chemical and must be handled with appropriate precautions.

- **GHS Hazard Statements:** It is harmful if swallowed, in contact with skin, or if inhaled (H302, H312, H332). [6] It causes skin and serious eye irritation (H315, H319). [6] Critically, it may cause allergy or asthma symptoms or breathing difficulties if inhaled, and may cause an

allergic skin reaction, classifying it as a respiratory and skin sensitizer (H334, H317). [6]*
Handling Precautions: All work should be conducted in a well-ventilated chemical fume hood. [5] Personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a face shield, is mandatory. [5] Avoid inhalation of vapors and any contact with skin or eyes. [5] Containers should be kept tightly closed under an inert gas (e.g., nitrogen or argon) to protect from moisture. [15]

Workflow for a Typical Urethane Synthesis

This protocol describes the synthesis of a simple urethane by reacting **decyl isocyanate** with a primary alcohol (e.g., 1-butanol) as a model system.



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Caption: Experimental workflow for urethane synthesis using **decyl isocyanate**.

Materials & Equipment:

- **Decyl isocyanate** (98%)
- 1-Butanol (anhydrous)
- Anhydrous tetrahydrofuran (THF) or other suitable aprotic solvent
- Round-bottom flask, magnetic stirrer, stir bar
- Syringes, needles, and septa
- Inert gas supply (Nitrogen or Argon)
- Thin-layer chromatography (TLC) plate or IR spectrometer

Procedure:

- **Preparation:** Ensure all glassware is thoroughly dried in an oven and cooled under a stream of inert gas to exclude atmospheric moisture.
- **Setup:** To a round-bottom flask equipped with a magnetic stir bar, add anhydrous THF (e.g., 20 mL) and 1-butanol (1.0 equivalent). Seal the flask with a septum and purge with inert gas.
- **Reactant Addition:** While stirring the solution at room temperature, slowly add **decyl isocyanate** (1.0 equivalent) dropwise via a syringe. An exothermic reaction may be observed.
- **Reaction Monitoring:** The reaction progress can be monitored by TLC or by observing the disappearance of the strong isocyanate peak ($\sim 2250\text{--}2275\text{ cm}^{-1}$) in the IR spectrum.
- **Workup:** Once the reaction is complete, the solvent can be removed under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by flash column chromatography on silica gel if necessary to yield the pure decyl butyl urethane.

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